

Phosphoramidon disodium in enzyme research protocols

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Compound Focus: Phosphoramidon

CAS No.: 36357-77-4

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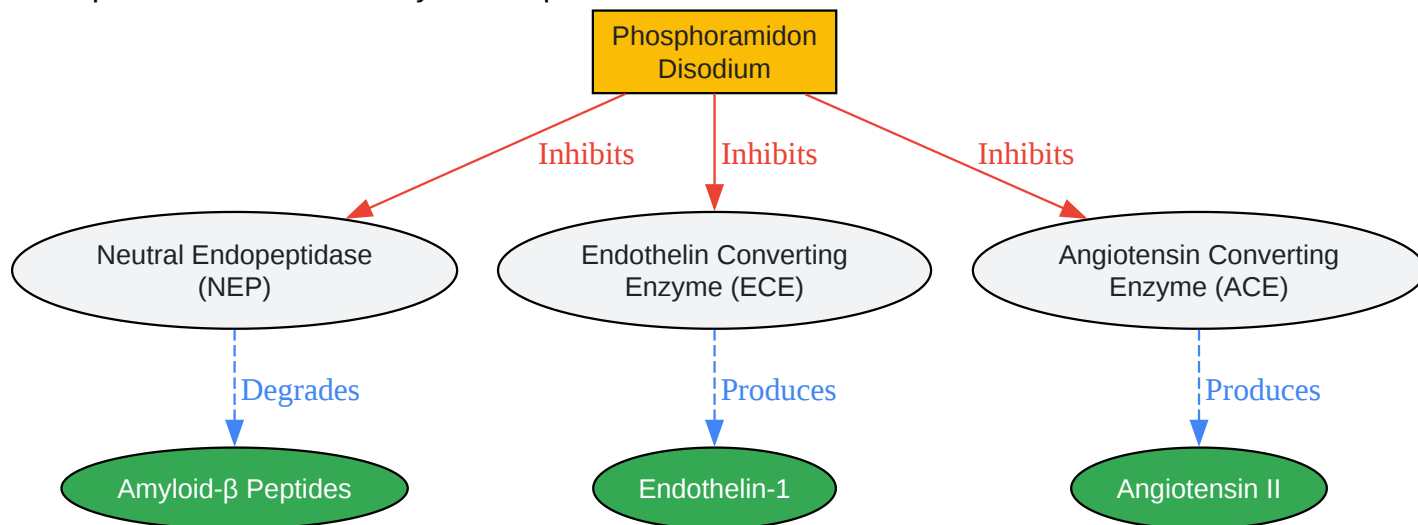
Introduction to Phosphoramidon Disodium

Phosphoramidon Disodium is a potent and specific inhibitor of metalloproteases, widely utilized in biochemical research as a tool to study enzyme function and signaling pathways [1] [2]. It is a microbial metabolite that effectively blocks the activity of key enzymes involved in numerous physiological processes, including cardiovascular function, neurobiology, and cancer [1] [3]. Its primary value lies in its ability to allow researchers to dissect complex biological systems by selectively inhibiting specific metalloenzymes.

Mechanism of Action & Key Targets

Phosphoramidon Disodium acts by chelating the zinc ion at the active site of metalloproteases, thereby blocking their catalytic activity [2]. The following diagram illustrates its primary inhibitory pathway and biological consequences:

Phosphoramidon Inhibits Key Metalloproteases



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The table below summarizes the key enzyme targets of **Phosphoramidon** Disodium and their respective half-maximal inhibitory concentration (IC₅₀) values, which indicate the compound's potency:

Enzyme Target	IC ₅₀ Value	Biological Role of Target
Neutral Endopeptidase (NEP)	0.034 μM [1]	Degrades vasoactive peptides, including amyloid-β [4]
Endothelin-Converting Enzyme (ECE)	3.5 μM [1]	Converts big endothelin-1 to the potent vasoconstrictor endothelin-1 [5]
Angiotensin-Converting Enzyme (ACE)	78 μM [1]	Converts angiotensin I to angiotensin II, a key regulator of blood pressure [1]
Thermolysin	0.4 μg/mL [3]	A bacterial metalloprotease; the original model for inhibitor studies [3]

Experimental Protocols & Applications

In Vitro Enzyme Inhibition Assay

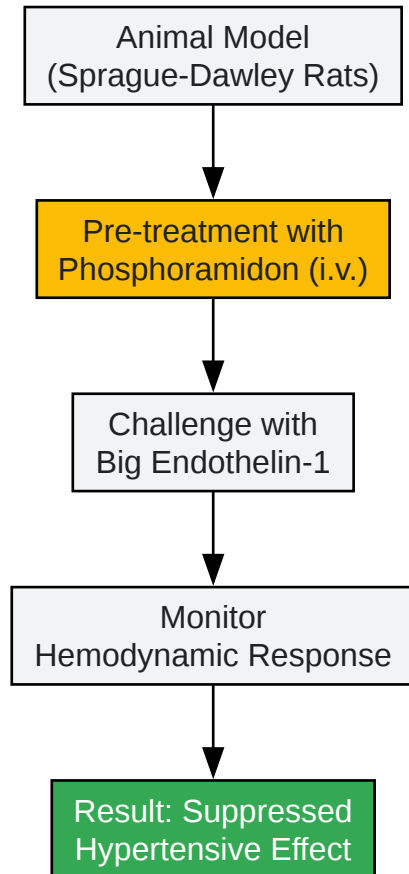
This protocol is adapted from methods used to characterize ECE and NEP inhibition [1] [5].

- **Principle:** Measure the remaining activity of a target enzyme (e.g., NEP or ECE) after pre-incubation with **Phosphoramidon** Disodium.
- **Procedure:**
 - **Preparation:** Pre-incubate the enzyme preparation (e.g., solubilized membrane fractions) with varying concentrations of **Phosphoramidon** Disodium for 15-30 minutes at 37°C in a neutral pH buffer (e.g., HEPES or Tris, pH 7.0-7.5) [5].
 - **Reaction Initiation:** Add the specific fluorogenic or chromogenic substrate for the target enzyme.
 - **Incubation:** Allow the reaction to proceed for a set time (e.g., 30-60 minutes) at 37°C.
 - **Reaction Termination:** Stop the reaction by adding a stopping reagent (e.g., acid like phosphoric acid or a chelating agent like EDTA).
 - **Detection & Analysis:** Measure the reaction product using a plate reader (fluorescence or absorbance). The IC50 value is determined by plotting the inhibitor concentration against the percentage of remaining enzyme activity.

In Vivo Administration in Animal Models

Phosphoramidon Disodium has been used to study the role of its target enzymes in whole organisms. The workflow below outlines a typical in vivo experiment:

In Vivo Protocol for Blood Pressure Study



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- **Specific Protocol:**

- **Animal Model:** Male Sprague-Dawley rats [3].
- **Dosage:** 0.25 mg/kg per minute via intravenous (i.v.) infusion [3].
- **Observation:** **Phosphoramidon** pre-treatment significantly suppresses the hypertensive effect induced by an injection of big endothelin-1 [3]. Another study used a single i.v. dose of 1-30 mg/kg to block the pressor activity of porcine big endothelin-1 [3].

Key Research Use-Cases

- **Cardiovascular Research:** Used to investigate the role of ECE and endothelin-1 in hypertension. By inhibiting ECE, researchers can assess its critical role in blood pressure regulation [2] [3].
- **Neurobiology and Alzheimer's Disease Research:** As a NEP inhibitor, **Phosphoramidon** Disodium blocks the degradation of amyloid- β peptides. Intranasal administration in mice has been shown to increase brain amyloid- β levels, providing a model for studying Alzheimer's disease [1] [4].

- **Cancer Research:** **Phosphoramidon** has been demonstrated to reduce tumor cell invasion in colon carcinoma cells (CC531) and significantly inhibit the growth of CC531 xenografts in rats [1].

Formulation & Handling Guidelines

Stock Solution Preparation and Storage

The table below summarizes critical data for handling the compound in a laboratory setting.

Parameter	Specification	Notes
Molecular Weight	587.47 g/mol [4] / 589.48 g/mol [1]	Minor variations may exist between suppliers.
Solubility	100 mg/mL in Water [1]	Yields a concentration of approximately 170 mM [1]. Soluble to 100 mM in water [4].
Purity	≥95% [4] / 99.86% [1]	
Storage	-20°C, sealed, away from moisture [4]	

- **Preparation of 100 mM Stock Solution in Water:**
 - Weigh out 58.7 mg of **Phosphoramidon** Disodium powder.
 - Transfer the powder to a 1 mL volumetric tube.
 - Add pure water (e.g., Milli-Q) to the 1 mL mark and vortex thoroughly until completely dissolved.
 - Aliquot the stock solution into smaller tubes to avoid repeated freeze-thaw cycles and store at -20°C.

Recommended In Vivo Formulation

For animal experiments, a clear solution can be prepared as follows [1]:

- **Formulation:** 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH₂O.
- **Preparation:**

- Add 50 μL of a 103 mg/mL clear DMSO stock solution to 400 μL of PEG300 and mix.
- Add 50 μL of Tween-80 and mix until clear.
- Add 500 μL of ddH₂O and mix further.
- **Note:** This formulation, validated for stability, should be prepared fresh and used immediately for optimal results [1].

Critical Considerations for Researchers

- **Specificity:** While **Phosphoramidon** is a potent inhibitor of NEP and ECE, note that it also inhibits ACE at higher concentrations. This activity profile should be considered when designing controls and interpreting results [1].
- **Stability:** The compound is stable when stored correctly as a dry powder or in stock solutions at -20°C . Always use freshly prepared in vivo formulations [1] [4].
- **Research Use Only: Phosphoramidon** Disodium is intended for laboratory research purposes only and is not for diagnostic or therapeutic use in humans [1] [3].

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